

Personal protective equipment for handling 2-Nitro-1-naphthol

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Compound of Interest

Compound Name: 2-Nitro-1-naphthol

Cat. No.: B145949

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Essential Safety and Handling Guide for 2-Nitro-1-naphthol

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Nitro-1-naphthol** (CAS No: 607-24-9). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Classification

2-Nitro-1-naphthol is classified as a hazardous substance.^[1] The primary hazards associated with this chemical are:

- Skin Irritation (Category 2): Causes skin irritation.^{[1][2]}
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^{[1][2]}
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.^{[1][2]}

The signal word for this chemical is "Warning".^[2]

Physicochemical and Safety Data

The following table summarizes key quantitative data for **2-Nitro-1-naphthol**.

Property	Value
Molecular Formula	C ₁₀ H ₇ NO ₃
Molecular Weight	189.17 g/mol
Melting Point	123-128 °C
Boiling Point	336.7 °C at 760 mmHg
Flash Point	149.9 °C
Density	1.4 g/cm ³
Storage Class Code	11 (Combustible Solids)

Sources:[2][3][4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure risk.

- Engineering Controls: Always handle **2-Nitro-1-naphthol** within a certified chemical fume hood to ensure adequate ventilation.[5][6] An eyewash station and a safety shower must be readily accessible.[5][6]
- Eye and Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][7]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or apron are required to prevent skin contact.[5][8] Inspect gloves for integrity before each use.[5]
- Respiratory Protection: When handling the solid powder or if dust generation is likely, a NIOSH/MSHA-approved N95 dust mask or a P2 filter respirator is required.[5]

Operational Plan: Step-by-Step Handling Procedures

Follow these procedures to ensure safe handling from preparation to decontamination.

- Preparation and Engineering Controls
 - Verify that the chemical fume hood is functioning correctly.
 - Ensure the work area is clear of incompatible materials.
 - Confirm the location and accessibility of the nearest eyewash station and safety shower.[\[5\]](#)
[\[6\]](#)
- Weighing and Transferring
 - Perform all weighing and transferring of solid **2-Nitro-1-naphthol** inside the fume hood to contain any dust.[\[5\]](#)
 - Handle the material carefully with a spatula to minimize the formation of airborne dust.[\[5\]](#)
 - Use non-sparking tools to prevent ignition from electrostatic discharge.[\[2\]](#)
- Dissolving and Solution Handling
 - When dissolving, add the solvent to the solid slowly to prevent splashing.[\[5\]](#)
 - Keep containers covered or sealed during dissolution to minimize vapor exposure.[\[5\]](#)
- Post-Handling and Decontamination
 - Thoroughly clean all equipment and the work area after use.
 - Wash hands, forearms, and face thoroughly with soap and water after handling is complete, even if gloves were worn.[\[1\]](#)[\[2\]](#)
 - Contaminated clothing should be removed and washed before reuse.[\[1\]](#)[\[2\]](#)

Storage and Disposal Plan

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)

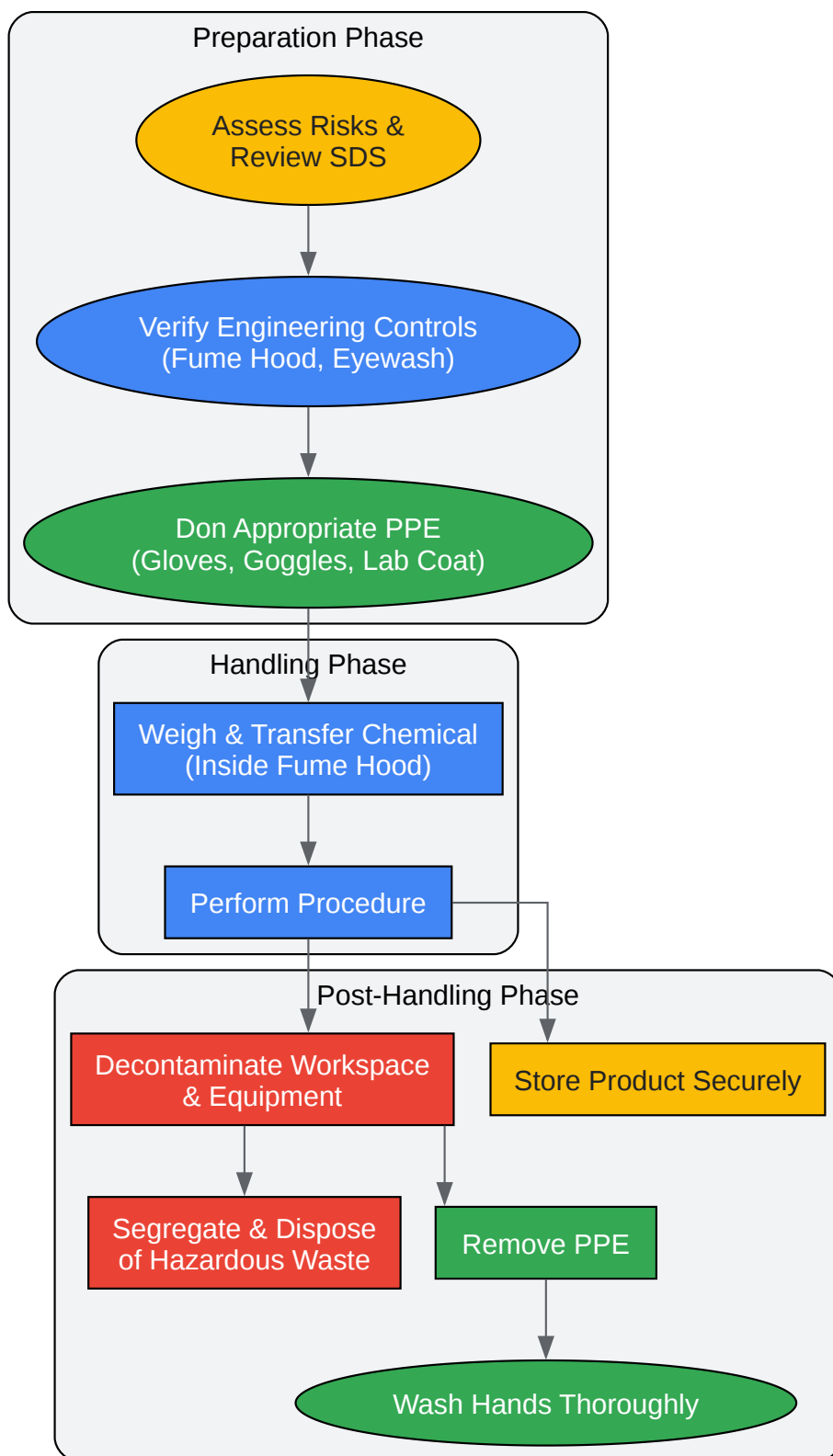
- The designated storage area should be locked to restrict access.[1][2]
- Keep away from direct sunlight, heat, and incompatible materials such as strong oxidizing agents, acids, and bases.[1][9]
- For long-term stability, storage at 4°C under a nitrogen atmosphere is recommended.[3]

Disposal

- Dispose of waste material and empty containers at an authorized hazardous waste treatment and disposal facility.[1][2]
- Do not allow the chemical to be released into the environment.[1][10]
- All disposal practices must be in accordance with applicable federal, state, and local regulations.[2][9]

Emergency Procedures: First Aid

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[2] If you feel unwell, call a poison center or doctor.[2]
- Skin Contact: If on skin, wash with plenty of soap and water.[1][2] If skin irritation occurs, seek medical advice.[2] Take off contaminated clothing and wash it before reuse.[2]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do, and continue rinsing.[1][2]
- Ingestion: If swallowed, rinse mouth and call a poison center or doctor if you feel unwell.[11]



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Address: 3281 E Guasti Rd
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